

Tcn 213 solubility issues and best practices

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Compound of Interest

Compound Name: Tcn 213

Cat. No.: B15619287

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TCN-213 Technical Support Center

Welcome to the technical support resource for TCN-213. This guide provides troubleshooting advice and answers to frequently asked questions regarding the solubility and handling of TCN-213 in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving TCN-213?

A1: The recommended solvent for dissolving TCN-213 is Dimethyl Sulfoxide (DMSO).^[1]^[2]^[3]

Q2: What is the solubility of TCN-213 in common laboratory solvents?

A2: TCN-213 has good solubility in DMSO.^[3] It is reported to be insoluble in ethanol.^[1] See the table below for a summary of reported solubility data.

Q3: My TCN-213 is not fully dissolving in DMSO. What should I do?

A3: If you are experiencing difficulty dissolving TCN-213 in DMSO, sonication is recommended to aid dissolution.^[3] Ensure you are not exceeding the known solubility limits. Gentle warming may also be considered, but be cautious of potential compound degradation.

Q4: How should I prepare TCN-213 for in vivo animal experiments?

A4: A common formulation for animal experiments involves creating a stock solution in DMSO and then diluting it with other vehicles. One suggested formulation consists of 5% DMSO, 30%

PEG300, 5% Tween 80, and 60% Saline/PBS/ddH₂O.[3] Another option for creating a working solution involves adding a DMSO stock solution to corn oil.[4]

Q5: What is the mechanism of action for TCN-213?

A5: TCN-213 is a selective antagonist of the GluN1/GluN2A subtype of N-methyl-D-aspartate (NMDA) receptors.[5][6][7] Its antagonism is dependent on the concentration of glycine.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	The storage temperature is too high, or the solvent has evaporated.	Store stock solutions at -20°C or -80°C for long-term stability. [3][4] Ensure vials are tightly sealed to prevent solvent evaporation. If precipitation occurs, try to redissolve by gentle warming and sonication before use.
Compound precipitates out of solution when diluted into aqueous buffer	TCN-213 has poor aqueous solubility.	Minimize the percentage of DMSO in your final aqueous solution. Consider using a formulation with co-solvents like PEG300 and surfactants like Tween 80 to improve solubility in aqueous media for in vivo studies.[3]
Inconsistent experimental results	Incomplete dissolution of TCN-213 leading to inaccurate concentration.	Always ensure the compound is fully dissolved before making dilutions. Visually inspect the stock solution for any particulate matter. Sonication is recommended to ensure complete dissolution.[3]

Data and Protocols

Solubility Data

Solvent	Reported Solubility
DMSO	< 28.24 mg/mL[1]
30 mg/mL (79.67 mM)[3]	
Ethanol	Insoluble[1]
Slightly soluble[2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM TCN-213 Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of TCN-213 powder. For example, for 1 mL of a 10 mM solution, you would need 0.37654 mg of TCN-213 (Molecular Weight: 376.54 g/mol).
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the TCN-213 powder.
- **Mixing:** Vortex the solution until the powder is completely dissolved. If necessary, sonicate the solution for 5-10 minutes to ensure complete dissolution.[3]
- **Storage:** Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[4]

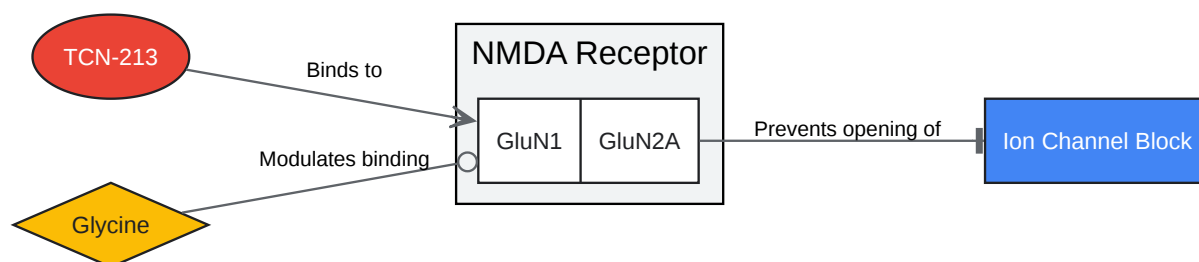
Protocol 2: Preparation of a Dosing Solution for in vivo Studies

This protocol is an example and may need to be optimized for your specific experimental needs.

- **Prepare Stock Solution:** Prepare a concentrated stock solution of TCN-213 in DMSO (e.g., 20.8 mg/mL as cited in one protocol[4]).
- **Vehicle Preparation:** Prepare the vehicle solution. For the formulation with co-solvents, mix the appropriate volumes of PEG300, Tween 80, and Saline/PBS/ddH₂O.

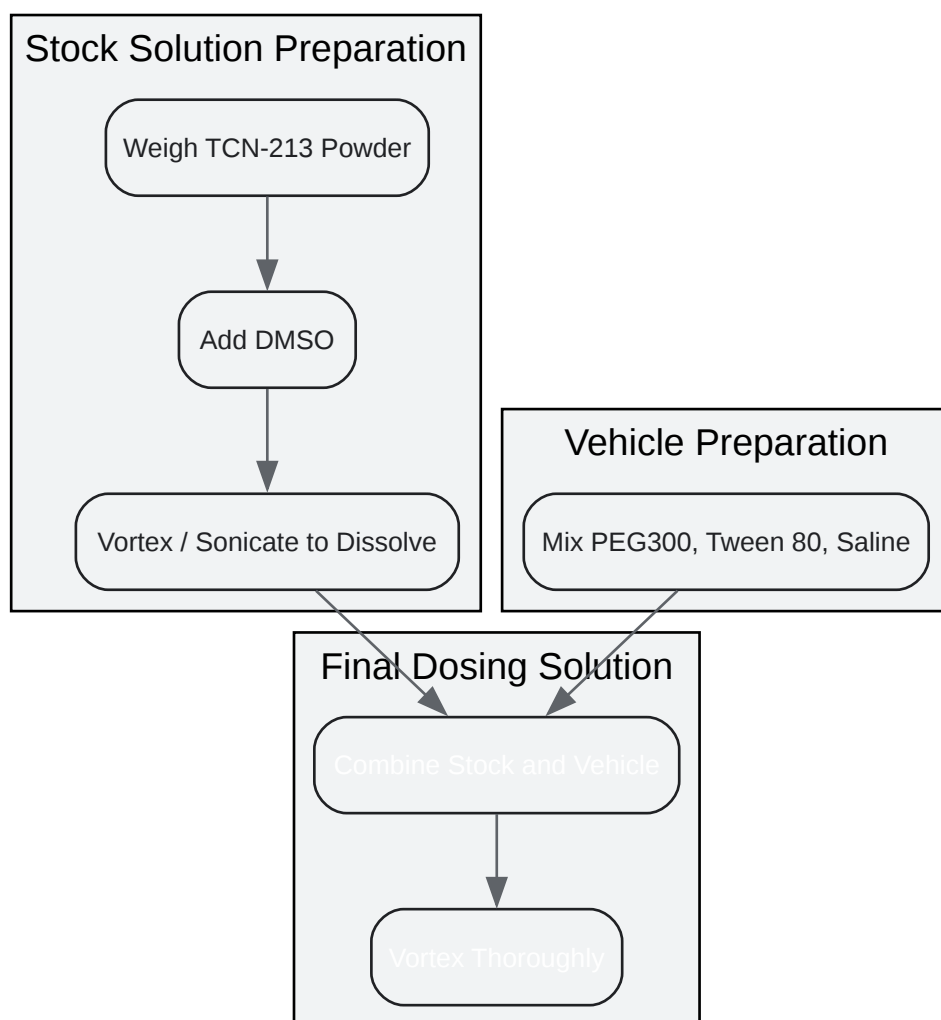
- Final Formulation: Add the TCN-213 DMSO stock solution to the vehicle to achieve the final desired concentration and vehicle composition (e.g., 5% DMSO, 30% PEG300, 5% Tween 80, 60% Saline).
- Mixing: Vortex the final dosing solution thoroughly to ensure homogeneity.

Visual Guides



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Caption: Mechanism of action of TCN-213 as a glycine-dependent NMDA receptor antagonist.



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Caption: Workflow for preparing a TCN-213 dosing solution for in vivo experiments.

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